

Furanoditerpene Glycosides from *Tinospora crispa*: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Borapetoside F*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of furanoditerpene glycosides isolated from *Tinospora crispa*, a plant with a rich history in traditional medicine across Southeast Asia. This document details the isolation, structural elucidation, and biological activities of these compounds, with a focus on their potential therapeutic applications.

Introduction to Furanoditerpene Glycosides from *Tinospora crispa*

Tinospora crispa (Menispermaceae) is a source of various bioactive secondary metabolites, with clerodane-type furanoditerpenoids being a characteristic and abundant class of compounds.[1] These molecules and their glycosidic derivatives have garnered significant scientific interest due to their diverse pharmacological activities, including anti-inflammatory, antioxidant, immunomodulatory, cytotoxic, and anti-diabetic properties.[2][3] This guide will focus specifically on the furanoditerpene glycosides, providing quantitative data, detailed experimental protocols, and an exploration of their mechanisms of action through signaling pathway diagrams.

Isolated Furanoditerpene Glycosides: Quantitative Data

The following tables summarize the quantitative data for key furanoditerpene glycosides isolated from *Tinospora crispa*, including their structural information and spectroscopic data.

Table 1: Selected Furanoditerpene Glycosides from *Tinospora crispa*

Compound Name	Molecular Formula	Molecular Weight	Source Material	Reference
Borapetoside E	C ₂₆ H ₃₄ O ₁₁	522.54	Stems	[4]
Crispene A	C ₂₀ H ₂₂ O ₅	342.39	Stems	[4]
Crispene B	C ₂₀ H ₂₂ O ₆	358.39	Stems	[4]
Crispene C	C ₂₀ H ₂₂ O ₅	342.39	Stems	[4]
Crispene D	C ₂₁ H ₂₄ O ₆	372.41	Stems	[4]
Tinocrisposide A	C ₂₅ H ₃₂ O ₁₀	492.51	Stems	[5]
Tinocrisposide B	C ₂₆ H ₃₄ O ₁₁	522.54	Stems	[5]
Tinocrisposide C	C ₂₆ H ₃₄ O ₁₂	538.54	Stems	[5]
Tinocrisposide D	C ₂₇ H ₃₆ O ₁₂	552.57	Stems	[5]

Table 2: ¹H and ¹³C NMR Spectroscopic Data for Tinosporol A in CDCl₃

Position	¹³ C (δ ppm)	¹ H (δ ppm, J in Hz)
1	38.5	1.65 (m), 1.75 (m)
2	27.9	1.50 (m), 1.60 (m)
3	71.1	3.22 (dd, J = 11.2, 4.4)
4	39.8	1.45 (m)
5	139.8	-
6	121.6	5.35 (br s)
7	34.5	2.10 (m), 2.20 (m)
8	31.9	1.55 (m)
9	50.1	1.25 (m)
10	36.6	1.40 (m)
11	21.3	1.80 (m), 1.90 (m)
12	28.2	1.60 (m), 1.70 (m)
13	125.1	-
14	108.2	6.28 (br s)
15	141.3	7.21 (br s)
16	143.1	7.35 (br s)
17	21.4	1.68 (s)
18	28.0	1.00 (s)
19	19.4	0.85 (d, J = 6.8)
20	17.6	0.78 (s)

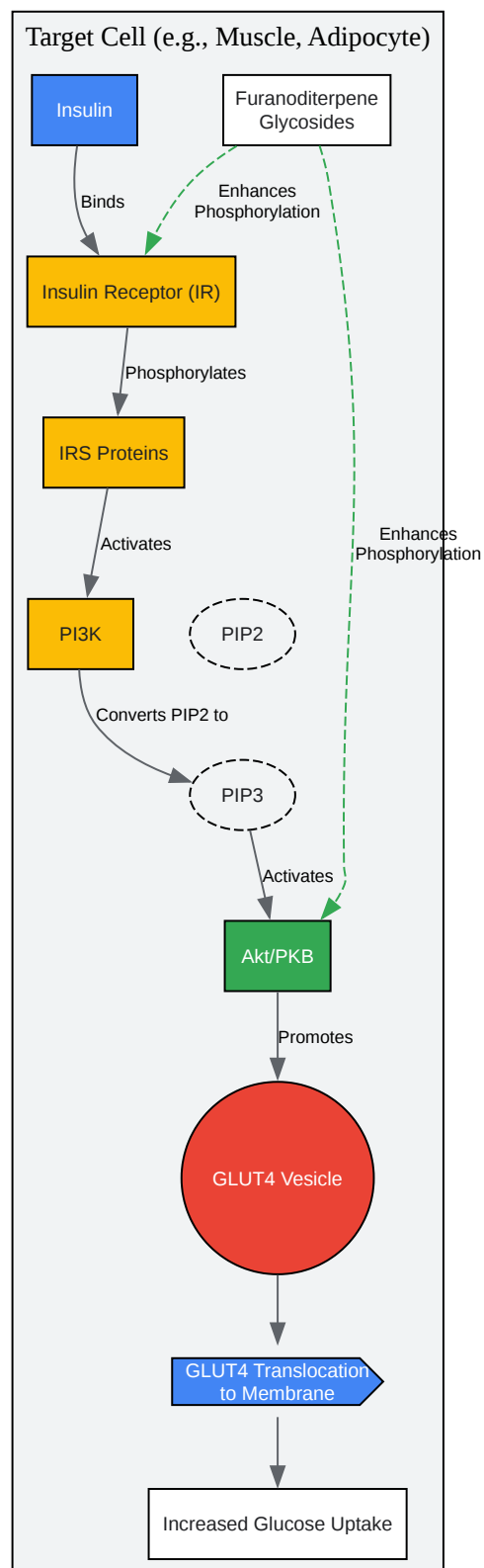
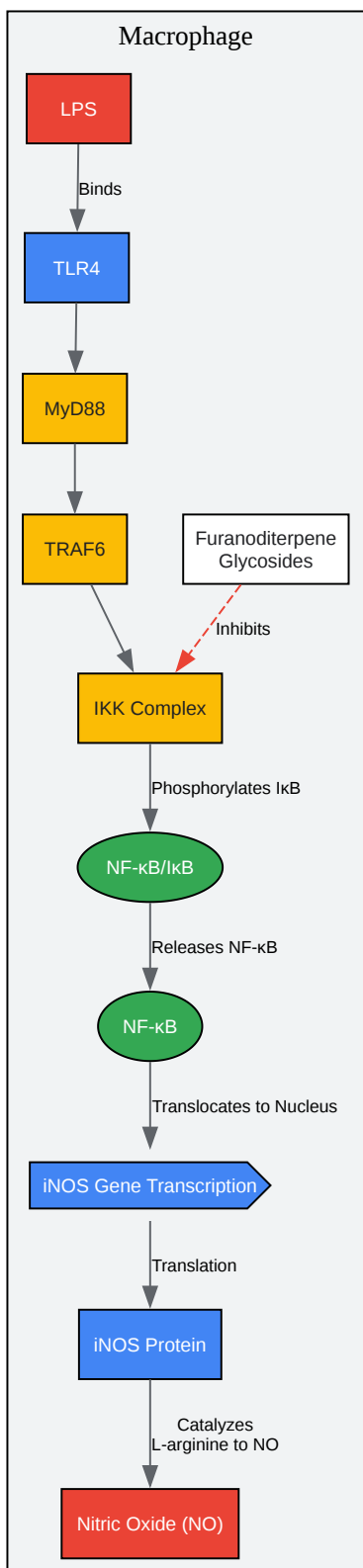
Data compiled from related compound analyses in cited literature.

Experimental Protocols

This section provides detailed methodologies for the extraction, isolation, and structural elucidation of furanoditerpene glycosides from *Tinospora crispa*.

General Experimental Workflow

The following diagram illustrates a typical workflow for the isolation and characterization of furanoditerpene glycosides.



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